

A Comprehensive Technical Guide to Calcium Laurate for Research Applications

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Compound of Interest

Compound Name: Calcium laurate

Cat. No.: B1243125

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CAS Number: 4696-56-4

This technical guide provides an in-depth overview of **calcium laurate**, a versatile compound with significant applications in research, pharmaceuticals, and various industrial sectors. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and relevant experimental protocols.

Chemical and Physical Properties

Calcium laurate, the calcium salt of lauric acid, is a white, powdery solid.^[1] Its chemical structure consists of a central calcium ion bonded to two laurate anions.^[2] This structure imparts properties that make it a valuable excipient and active ingredient in various formulations.

Quantitative Data Summary

The following tables summarize the key quantitative data for **calcium laurate**.

Table 1: General Properties

Property	Value	Reference
CAS Number	4696-56-4	[2][3][4][5][6]
Molecular Formula	C ₂₄ H ₄₆ CaO ₄	[2][3][6]
Molecular Weight	438.7 g/mol	[2][3][4]
IUPAC Name	Calcium didodecanoate	[2]
EINECS Number	225-166-3	[2][6]

Table 2: Physical Properties

Property	Value	Reference
Appearance	White powder	[2]
Melting Point	182 °C (conflicting reports suggest 43.8 °C)	[2][3]
Boiling Point	296.1 °C at 760 mmHg	[6]
Flash Point	134.1 °C	[6]
Solubility	Limited solubility in water; Soluble in organic solvents	[2][4]
Odor	Typically odorless	[2]

Applications in Research and Drug Development

Calcium laurate's utility in research and drug development is multifaceted, stemming from its properties as a lubricant, emulsifier, stabilizer, and antimicrobial agent.

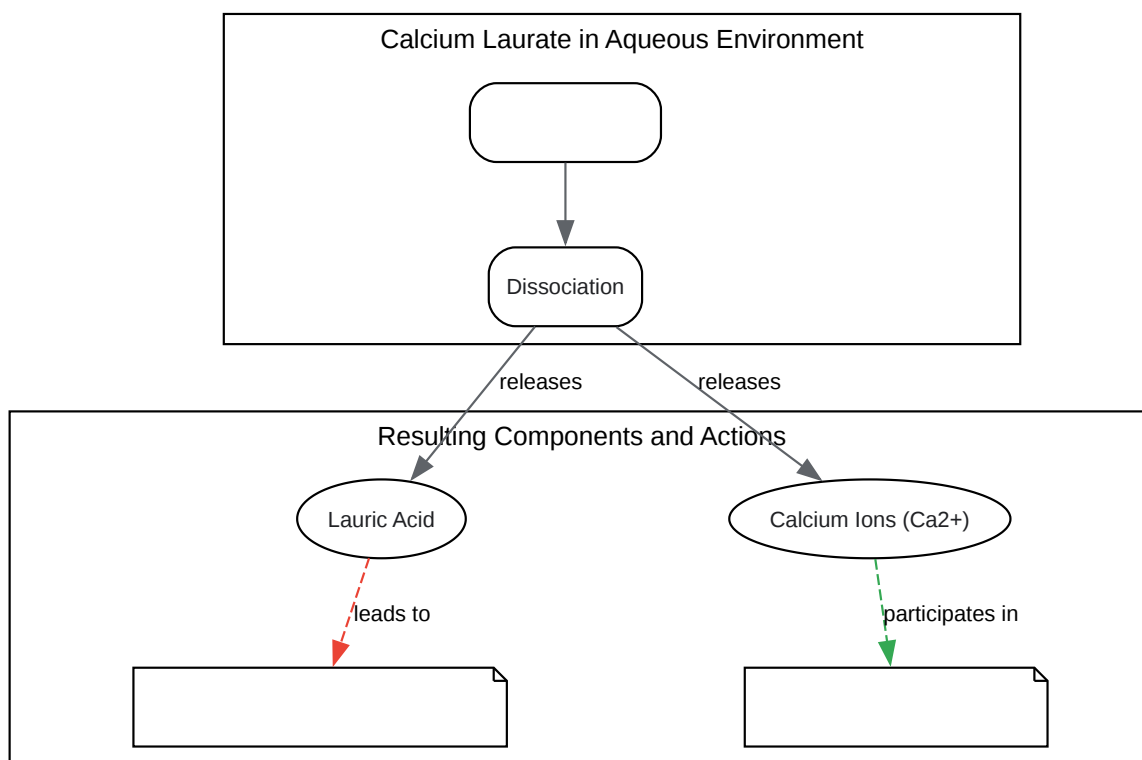
- **Pharmaceutical Excipient:** It is widely used as a lubricant in tablet and capsule manufacturing to improve powder flow and prevent sticking to equipment.[1][3][7]
- **Emulsifier and Stabilizer:** In formulations such as creams, lotions, and other topical drug delivery systems, it functions as an emulsifier to mix oil and water-based ingredients and as a stabilizer to enhance product longevity.[1][3][7]

- Antimicrobial Research: **Calcium laurate** exhibits selective bactericidal activity, which is a significant area of investigation. It has shown higher efficacy against pathogenic bacteria like *Staphylococcus aureus* and *Propionibacterium acnes* compared to beneficial skin flora such as *Staphylococcus epidermidis*.^{[8][9]} This selective action is pH-dependent, with increased activity in more acidic environments.^{[8][9]}

Mechanism of Action

The primary mechanism of action for **calcium laurate** in biological systems involves its dissociation into calcium ions (Ca^{2+}) and laurate anions (lauric acid).

- Lauric Acid: The laurate component is responsible for the bactericidal effects. It disrupts the bacterial cell membrane, interfering with cellular processes.^[2]
- Calcium Ions: The released calcium ions can participate in various cellular signaling pathways. Calcium is a crucial second messenger in many physiological processes. While specific signaling pathways directly activated by the dissociation of **calcium laurate** are not extensively documented, the released Ca^{2+} can potentially influence pathways regulated by calmodulin and other calcium-binding proteins.^[2]



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Proposed mechanism of action for **calcium laurate**.

Experimental Protocols

This section provides detailed methodologies for the synthesis and evaluation of **calcium laurate**.

Synthesis of Calcium Laurate via Neutralization Reaction

This protocol describes the synthesis of **calcium laurate** from lauric acid and a calcium source.
[\[1\]](#)[\[7\]](#)

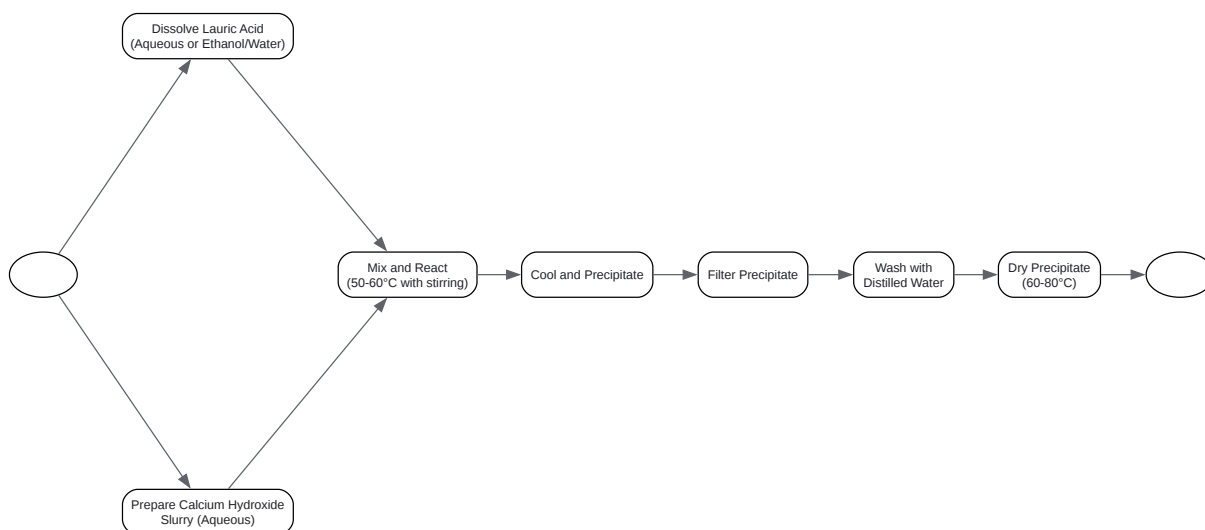
Materials:

- Lauric acid ($\text{C}_{12}\text{H}_{24}\text{O}_2$)
- Calcium hydroxide ($\text{Ca}(\text{OH})_2$) or Calcium oxide (CaO)
- Distilled water
- Ethanol (optional, as a solvent)
- Beakers
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Procedure:

- Dissolve Lauric Acid: In a beaker, dissolve a known quantity of lauric acid in a suitable solvent. An aqueous medium can be used, potentially with gentle heating to melt the lauric acid (melting point $\sim 44^\circ\text{C}$), or an ethanol-water mixture can be employed for better dissolution.
- Prepare Calcium Source Slurry: In a separate beaker, prepare a slurry of the calcium source (calcium hydroxide or calcium oxide) in distilled water. The stoichiometric ratio requires two moles of lauric acid for every one mole of calcium. A 2:1 molar ratio of laurate source to calcium source is crucial for high purity.[8]
- Reaction: Slowly add the calcium source slurry to the lauric acid solution while continuously stirring with a magnetic stirrer.
- Heating and Stirring: Gently heat the mixture to approximately $50\text{--}60^\circ\text{C}$ and continue stirring vigorously. The reaction will result in the formation of a white precipitate of **calcium laurate**.
- Precipitation and Cooling: Allow the reaction to proceed until the formation of the precipitate is complete. Let the mixture cool to room temperature.

- Filtration: Separate the **calcium laurate** precipitate from the reaction mixture by vacuum filtration using a Büchner funnel.
- Washing: Wash the precipitate several times with distilled water to remove any unreacted starting materials and soluble byproducts.
- Drying: Dry the purified **calcium laurate** in a drying oven at a temperature below its melting point (e.g., 60-80 °C) until a constant weight is achieved.



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Experimental workflow for **calcium laurate** synthesis.

Evaluation of Bactericidal Activity

This protocol outlines a method to assess the bactericidal activity of **calcium laurate** against specific bacterial strains, adapted from studies on its antimicrobial properties.[8][9]

Materials:

- **Calcium laurate**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Propionibacterium acnes*, *Staphylococcus epidermidis*)
- Appropriate bacterial growth medium (e.g., Tryptic Soy Broth, Brain Heart Infusion Broth)
- Phosphate-citrate buffer solutions at various pH levels (e.g., 5.0, 6.0, 7.0)
- Sterile test tubes or microplates
- Incubator
- Spectrophotometer or plate reader
- Colony counting equipment (e.g., petri dishes with agar medium, spreader)

Procedure:

- **Prepare Bacterial Inoculum:** Culture the selected bacterial strains overnight in their respective growth media. On the day of the experiment, dilute the overnight culture to a standardized concentration (e.g., 1×10^6 CFU/mL) in the appropriate buffer.
- **Prepare Calcium Laurate Suspensions:** Suspend **calcium laurate** in the different pH buffer solutions to achieve the desired test concentrations. Ensure thorough mixing to create a uniform suspension.
- **Incubation:** In sterile test tubes or microplate wells, mix the bacterial inoculum with the **calcium laurate** suspensions. Include a control group with only the bacterial inoculum in the buffer solution without **calcium laurate**.
- **Time-Kill Assay:** Incubate the mixtures at 37 °C. At specific time points (e.g., 0, 1, 3, 6, 24 hours), take aliquots from each tube.
- **Viable Cell Counting:** Perform serial dilutions of the aliquots and plate them on agar plates. Incubate the plates under appropriate conditions (e.g., 37 °C for 24-48 hours).

- **Data Analysis:** Count the number of colonies on the plates to determine the number of viable bacteria (CFU/mL) at each time point. Compare the CFU/mL of the **calcium laurate**-treated groups to the control group to determine the reduction in bacterial viability.

Conclusion

Calcium laurate is a compound with well-defined physical and chemical properties that make it highly valuable for research and development, particularly in the pharmaceutical industry. Its role as a versatile excipient is well-established, and its selective, pH-dependent bactericidal activity presents a promising area for further investigation, especially in the development of novel topical antimicrobial agents and specialized drug delivery systems. The experimental protocols provided in this guide offer a foundation for the synthesis and evaluation of **calcium laurate** in a research setting.

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